

Navigating the Safe Disposal of 1-Caffeoylquinic Acid: A Procedural Guide

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Compound of Interest

Compound Name: 1-Caffeoylquinic acid

CAS No.: 928005-87-2

Cat. No.: B1247766

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For researchers and scientists in the dynamic field of drug development, the proper management and disposal of chemical compounds is a cornerstone of laboratory safety and environmental responsibility. This guide provides a comprehensive, step-by-step protocol for the safe disposal of **1-Caffeoylquinic acid**, ensuring compliance and minimizing risk.

While Safety Data Sheets (SDS) for **1-Caffeoylquinic acid** indicate that the substance is not classified as hazardous, it is imperative to follow established laboratory waste management protocols to ensure a safe working environment and prevent environmental contamination.^{[1][2]}

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, adhere to the following safety measures:

- **Personal Protective Equipment (PPE):** Always wear standard laboratory PPE, including safety glasses, chemical-resistant gloves, and a lab coat.
- **Ventilation:** Work in a well-ventilated area to minimize the potential for inhalation of any dust or aerosols.

- **Spill Management:** In the event of a spill, mechanically pick up the solid material and place it in a designated waste container.^[1] Avoid creating dust. For liquid spills, absorb the material with an inert substance and collect it for disposal.

Step-by-Step Disposal Protocol

The recommended disposal procedure for **1-Caffeoylquinic acid** involves a systematic approach to waste identification, segregation, and final disposal, aligning with general best practices for laboratory chemical waste.

Step 1: Waste Identification and Segregation

Proper segregation is crucial to prevent unintended chemical reactions.

- **Solid Waste:** Collect unused or expired **1-Caffeoylquinic acid** powder in a designated, clearly labeled waste container.
- **Liquid Waste:** If **1-Caffeoylquinic acid** is in a solution, collect it in a separate, compatible liquid waste container. Do not mix with other waste streams unless their compatibility has been confirmed.

Step 2: Container Selection and Labeling

The integrity of the waste containment is critical.

- **Container Type:** Use chemically resistant containers, such as high-density polyethylene (HDPE), for collecting **1-Caffeoylquinic acid** waste. Ensure containers are in good condition with secure, leak-proof lids.
- **Labeling:** Clearly label the waste container with "Non-Hazardous Chemical Waste," the full chemical name "**1-Caffeoylquinic acid**," and the approximate quantity. If it is a solution, also indicate the solvent used.

Step 3: Storage of Waste

Temporarily store the waste in a designated and safe location.

- **Storage Area:** Store the sealed waste container in a designated, well-ventilated, and secure chemical waste accumulation area.
- **Incompatible Materials:** Keep the waste container away from incompatible materials, such as strong oxidizing agents.^[3]

Step 4: Final Disposal

Engage with your institution's established procedures for chemical waste disposal.

- **Institutional Guidelines:** Arrange for the collection and disposal of the chemical waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- **Drain Disposal Prohibition:** Do not dispose of **1-Caffeoylquinic acid** or its solutions down the drain.^[1] While some related compounds like quinic acid may be suitable for sanitary sewer disposal in certain jurisdictions, it is a best practice to avoid this for its derivatives to prevent potential environmental impact.^{[1][4]} Although the SDS for **1-Caffeoylquinic acid** suggests that smaller quantities can be disposed of with household waste, for a laboratory setting, disposal through the institutional EHS program is the more appropriate and safer route.^[1]

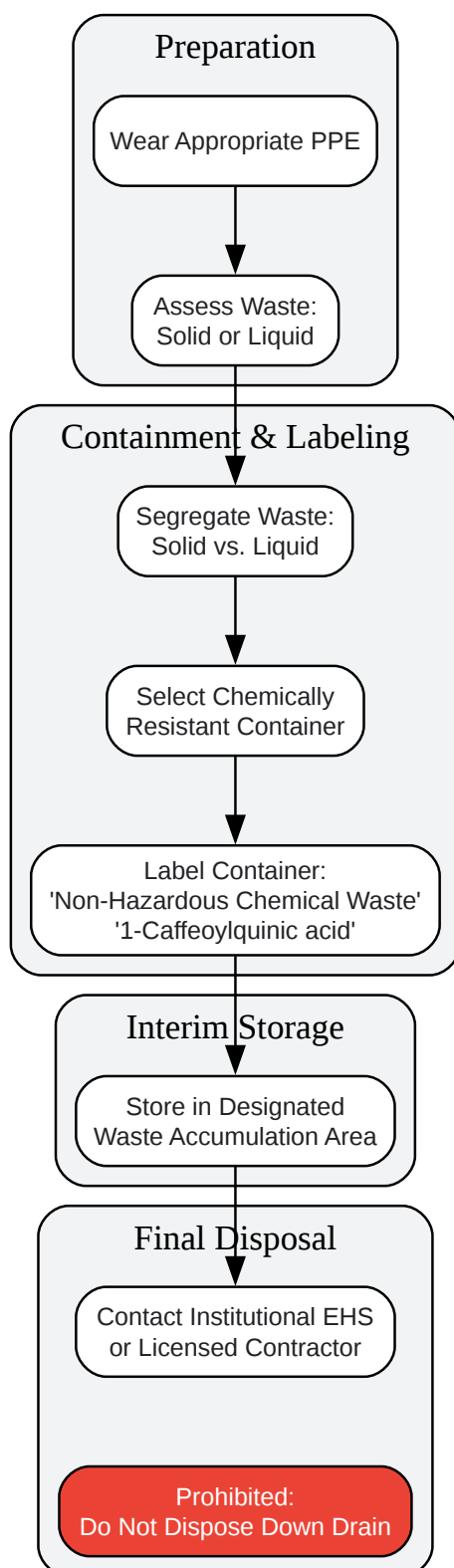
Summary of Chemical and Safety Data

The following table summarizes key information for **1-Caffeoylquinic acid**.

Property	Value	Source
GHS Classification	Not a hazardous substance or mixture	[1][2]
CAS Number	1241-87-8	[1]
Molecular Formula	C ₁₆ H ₁₈ O ₉	[2]
Molecular Weight	354.31 g/mol	[2]
First Aid: Eye Contact	Rinse opened eye for several minutes under running water.	[1]
First Aid: Skin Contact	Generally the product does not irritate the skin.	[1]
First Aid: Inhalation	Supply fresh air; consult doctor in case of complaints.	[1]
First Aid: Ingestion	If symptoms persist consult doctor.	[1]
Environmental Precautions	Do not allow to enter sewers/ surface or ground water.	[1]

Disposal Workflow

The logical flow for the proper disposal of **1-Caffeoylquinic acid** is illustrated in the diagram below.



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Caption: Workflow for the proper disposal of **1-Caffeoylquinic acid**.

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